1-(2-Methoxy-phenyl)-piperazin-2-one crystal structure analysis

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Compound of Interest	
Compound Name:	*1-(2-Methoxy-phenyl)-piperazin-2-one*
CAS No.:	*95520-94-8*
Cat. No.:	*B3175002*

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Structural Analysis of 1-(2-Methoxyphenyl)piperazin-2-one

CAS: 95520-94-8 Molecular Formula:

Class: N-Arylpiperazinone / Cyclic Amide

Executive Summary

The crystal structure analysis of 1-(2-Methoxyphenyl)piperazin-2-one requires a distinct approach from standard piperazines due to the planar constraints of the amide bond. This guide details the workflow for Single Crystal X-Ray Diffraction (SC-XRD), focusing on the lactam-induced ring puckering and the amide-driven hydrogen bonding networks. Researchers must prioritize the resolution of the "twisted" ring conformation and the quantification of intermolecular

interactions using Hirshfeld Surface Analysis.

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Chemical Context & Synthesis

To understand the crystal lattice, one must understand the molecular building block. The introduction of the carbonyl group at the C2 position creates a lactam, which introduces rigidity and a strong hydrogen bond acceptor.

- Synthesis Pathway: Typically synthesized via the N-arylation of piperazin-2-one or the cyclization of N-(2-methoxyphenyl)ethylenediamine derivatives with chloroacetyl chloride.
- Structural Divergence:
  - 2-MeOPP (Amine): Piperazine ring adopts a classic chair conformation.[1]
  - Piperazin-2-one (Lactam): The amide bond (

) forces four atoms into near-planarity, distorting the ring into a half-chair or sofa conformation.

Figure 1: Structural Analysis Workflow

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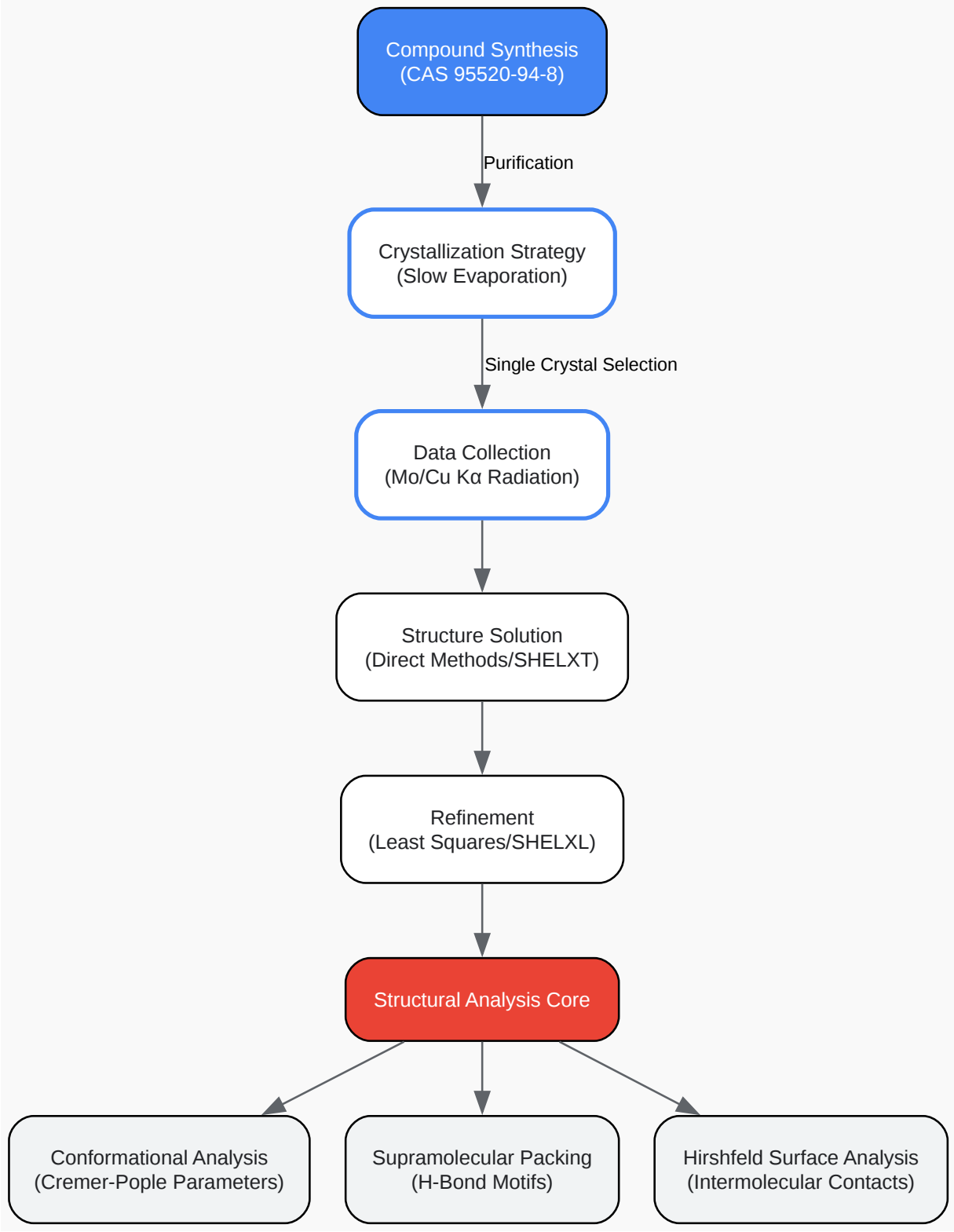

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Caption: Workflow for the crystallographic characterization of 1-(2-Methoxyphenyl)piperazin-2-one, moving from synthesis to advanced surface analysis.

Experimental Protocols

3.1 Crystallization Strategy

The lactam moiety increases polarity compared to the amine.

- Primary Solvent System: Ethanol/Ethyl Acetate (1:1). The ester functionality of ethyl acetate often facilitates the crystallization of amides.
- Alternative System: Acetonitrile (slow evaporation).
- Protocol: Dissolve 20 mg of the compound in 2 mL of solvent at 40°C. Filter through a 0.45 µm PTFE syringe filter into a clean vial. Cover with parafilm, punch 3-5 pinholes, and allow to stand at room temperature (20-25°C) for 3-7 days.

3.2 Data Collection & Refinement

- Temperature: Collect data at 100 K (cryogenic cooling) to reduce thermal motion, which is critical for resolving the precise geometry of the amide bond and the methoxy group libration.
- Resolution: Aim for

  or better to accurately model hydrogen atom positions, which are essential for defining the H-bond network.
- Refinement Strategy:
  - Amide Hydrogen: The H atom on the amide nitrogen (N-H) should be located in the difference Fourier map and refined freely or with a soft restraint (DFIX) to confirm the H-bond donor status.
  - Disorder: Watch for rotational disorder in the ortho-methoxy group, a common feature in 2-substituted aryl rings.

Structural Analysis Core

4.1 Conformational Analysis (Ring Puckering)

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Unlike the chair conformation of piperazine, the piperazin-2-one ring is constrained.

- Metric: Calculate Cremer-Pople puckering parameters (

).
- Expectation: The ring will likely exhibit a screw-boat or half-chair geometry to accommodate the planar amide group (

).
- Aryl-Ring Orientation: Measure the torsion angle between the piperazinone mean plane and the phenyl ring. In 2-methoxy derivatives, steric hindrance often forces the aryl ring to rotate out of plane (approx. 40-60° twist).

4.2 Supramolecular Architecture

The crystal packing is dominated by the Lactam Self-Association.

- Primary Interaction: The amide group acts as both a donor (

) and an acceptor (

).
- Predicted Motif: Expect the formation of Centrosymmetric Dimers (

  graph set motif) or Infinite Chains (

  motif).
  - Mechanism:

    hydrogen bonds link adjacent molecules.
- Secondary Interaction: Weak

  interactions involving the methoxy oxygen and adjacent aromatic protons.

Figure 2: Predicted Interaction Pathway

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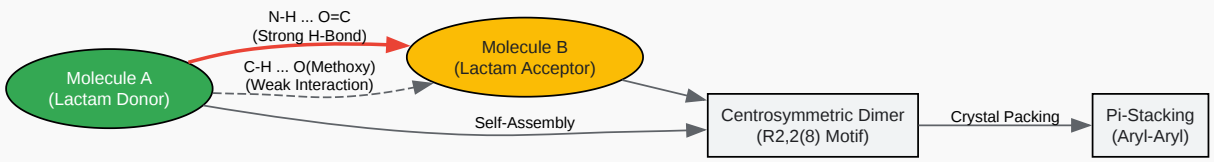

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Caption: Predicted supramolecular assembly showing the dominance of amide-amide hydrogen bonding forming dimers, stabilized by secondary weak interactions.

Hirshfeld Surface Analysis (HSA)

To quantify the intermolecular interactions, HSA is the modern standard (using CrystalExplorer).

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Parameter	Definition	Interpretation for CAS 95520-94-8
	Normalized contact distance	Look for red spots on the surface. These correspond to the strong hydrogen bonds (shorter than van der Waals radii).
Shape Index	Surface curvature	Look for red/blue triangles ("bow-ties") on the phenyl ring regions. This indicates stacking interactions between the aryl rings.
Fingerprint Plot	2D histogram of ( )	Spikes: Two sharp spikes at the bottom left indicate the and interactions (the amide bond signature). Diffuse Region: The central area represents contacts (van der Waals packing).

Protocol for HSA:

- Import the CIF (Crystallographic Information File) into CrystalExplorer.
- Generate the Hirshfeld Surface mapped with
  .
- Set the isovalue to 0.5 a.u.
- Filter the Fingerprint plot to isolate

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contacts to calculate their percentage contribution (typically 15-25% for lactams).

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